

In-Depth Technical Guide: Safety and Handling of 3-Oxopentanedial

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Compound of Interest

Compound Name: 3-Oxopentanedial

Cat. No.: B15178327

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet (SDS). **3-Oxopentanedial**, also known as 3-Oxoglutaraldehyde, is a reactive chemical for which a specific, detailed SDS is not readily available in public domains. The information presented herein is aggregated from available data on this compound and structurally similar chemicals. It is imperative that all handling of this substance be conducted by trained professionals in a controlled laboratory setting, adhering to all institutional and regulatory safety protocols.

Chemical Identification and Physical Properties

3-Oxopentanedial is a dicarbonyl compound with potential applications in chemical synthesis and as a crosslinking agent. Due to its reactive nature, it is crucial to understand its physical and chemical properties for safe handling and use.

Property	Value	Source
Synonyms	3-Oxoglutaraldehyde, Pentanedial, 3-oxo-	[1]
CAS Number	57011-17-3	[1][2]
Molecular Formula	C5H6O3	[1][2]
Molecular Weight	114.10 g/mol	[1][2]
Appearance	Not explicitly available; likely a liquid.	
Solubility	Not explicitly available; likely soluble in water and organic solvents.	
Boiling Point	Not available	
Melting Point	Not available	
Vapor Pressure	Not available	
Density	Not available	

Hazard Identification and Toxicological Profile

While specific toxicological data for **3-Oxopentanedial** is limited, its structural similarity to other short-chain aldehydes, such as glutaraldehyde, suggests that it should be handled as a hazardous substance. The primary hazards are expected to be:

- Acute Toxicity: Harmful if swallowed or inhaled.[3] May cause respiratory irritation.[3][4]
- Skin Corrosion/Irritation: Causes skin irritation.[4] Prolonged contact may lead to severe burns.[3]
- Eye Damage/Irritation: Causes serious eye irritation, potentially leading to severe damage.[3][4]
- Sensitization: May cause an allergic skin reaction or asthma-like symptoms if inhaled.[3]

Note: The toxicological properties of **3-Oxopentanedial** have not been thoroughly investigated. Therefore, it should be treated with the utmost caution, assuming a high degree of toxicity.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **3-Oxopentanedial**.

3.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are essential to prevent contact with the eyes.[\[5\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn at all times.[\[5\]](#)
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn.[\[5\]](#) In case of a significant risk of splashing, full-body protection may be necessary.
- **Respiratory Protection:** All work should be conducted in a well-ventilated fume hood. If there is a risk of generating aerosols or vapors, a respirator with an appropriate cartridge may be required.[\[5\]](#)

3.2. Engineering Controls

- Work with **3-Oxopentanedial** must be performed in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

3.3. Handling Procedures

- Avoid all direct contact with the substance.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

- Use only non-sparking tools, especially if the compound is determined to be flammable.[4]
- Keep away from heat, sparks, open flames, and hot surfaces.[4]

3.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- The container should be clearly labeled with the chemical name and all appropriate hazard warnings.

Accidental Release and First Aid Measures

4.1. Accidental Release

- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area immediately. Wear appropriate PPE, including respiratory protection. Contain the spill if possible without risk. Notify environmental health and safety personnel.

4.2. First Aid Measures

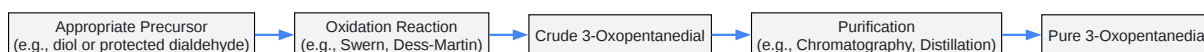
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and use of **3-Oxopentanedial** are not widely published. The following represents a generalized workflow that would require optimization and stringent safety oversight.

5.1. General Synthesis Workflow

The synthesis of dicarbonyl compounds can be complex and may involve hazardous reagents and intermediates. A potential synthetic route could involve the oxidation of a suitable precursor.



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Caption: Generalized workflow for the synthesis of **3-Oxopentanedial**.

5.2. Hypothetical Crosslinking Experiment Workflow

Given its structure, **3-Oxopentanedial** could be used as a crosslinking agent for proteins or other macromolecules.



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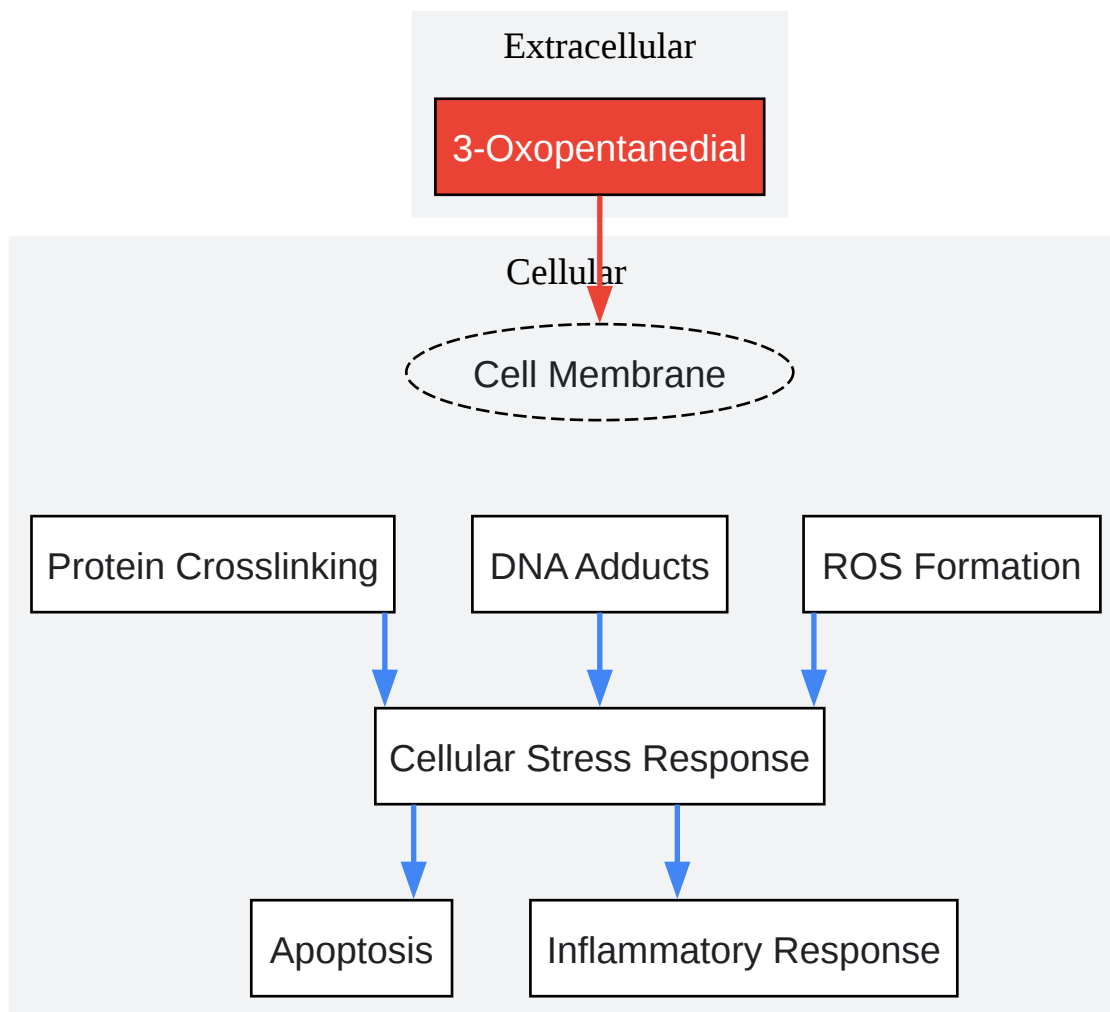
Caption: Hypothetical workflow for a macromolecule crosslinking experiment.

Biological Pathways and Signaling

There is currently no specific information available in the searched literature regarding the biological activity of **3-Oxopentanedial** or the signaling pathways it may affect. As a reactive dialdehyde, it is plausible that it could interact with various biological macromolecules,

potentially leading to cytotoxicity through mechanisms such as protein crosslinking and DNA damage. However, without experimental data, any discussion of its effects on signaling pathways would be purely speculative.

The following diagram illustrates a general, hypothetical mechanism by which a reactive aldehyde could induce cellular stress pathways.



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Caption: Hypothetical mechanism of cellular stress induced by a reactive aldehyde.

Disposal Considerations

Waste material should be treated as hazardous. Dispose of in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

This technical guide is intended to provide a starting point for the safe handling of **3-Oxopentanedial**. It is not a substitute for a formal risk assessment, which should be conducted by qualified personnel before any work with this compound commences. Always consult the latest safety and regulatory guidelines.

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